Preparing GSK-4716 Stock Solutions in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *GSK-4716*

Cat. No.: *B15545502*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation of **GSK-4716** stock solutions using dimethyl sulfoxide (DMSO). **GSK-4716** is a selective agonist of the Estrogen-Related Receptors beta (ERRβ) and gamma (ERRγ), making it a valuable tool in studies related to metabolism, mitochondrial function, and gene regulation.[1][2][3]

Introduction

GSK-4716 is a synthetic phenolic acyl hydrazone that selectively activates ERRβ and ERRγ over ERRα and classical estrogen receptors.[1] Its cell-permeable nature allows for its use in a variety of in vitro experimental models to investigate the roles of ERRβ and ERRγ in cellular processes. Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. DMSO is a common solvent for **GSK-4716** due to its high solubilizing capacity for this compound.[4]

Quantitative Data Summary

© 2026 BenchChem. All rights reserved.

For ease of reference and calculation, the key quantitative data for **GSK-4716** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	282.34 g/mol	[1][4]
Molecular Formula	$C_{17}H_{18}N_2O_2$	[1][4]
CAS Number	101574-65-6	[1][4]
Purity	≥98% to >99%	[4]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥16 mg/mL to 100 mg/mL (up to 100 mM)	[2][4][5][6][7]
Storage (Solid)	+4°C for short-term; -20°C for long-term (up to 3 years)	[4][5]
Storage (Stock Solution in DMSO)	-20°C for up to 1 year; -80°C for up to 2 years	[2][5]

Experimental Protocol: Preparation of a 10 mM **GSK-4716** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-4716** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays.

Materials:

- **GSK-4716** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

© 2026 BenchChem. All rights reserved.

- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

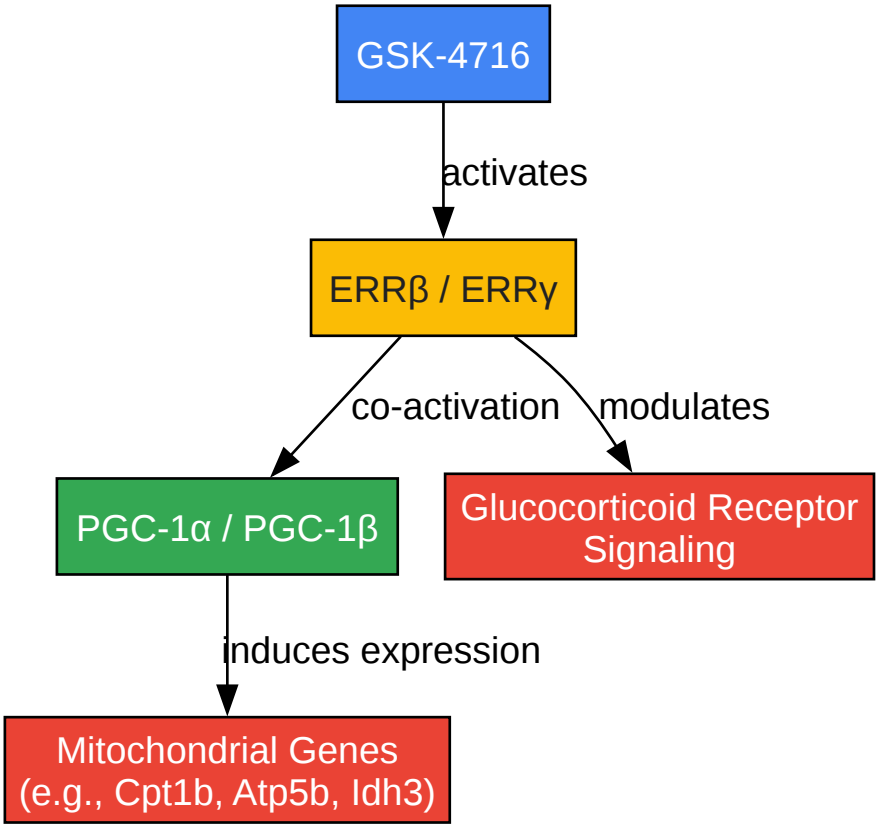
Procedure:

- Pre-weighing Preparation: Allow the **GSK-4716** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing **GSK-4716**: Carefully weigh out the desired amount of **GSK-4716** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.82 mg of **GSK-4716**.
  - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
  - Mass (mg) = 10 mmol/L x 0.001 L x 282.34 g/mol = 2.82 mg
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **GSK-4716** powder. For the example above, add 1 mL of DMSO. It is recommended to use fresh, anhydrous DMSO as absorbed moisture can reduce the solubility of the compound.[5]
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If precipitation or phase separation occurs, gentle warming in a water bath or sonication can be used to aid dissolution.[2][6] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.[2][5]
- Long-term Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[2][5] When ready to use, thaw an aliquot at room temperature and vortex briefly before making further dilutions into aqueous media for your experiment.

© 2026 BenchChem. All rights reserved.

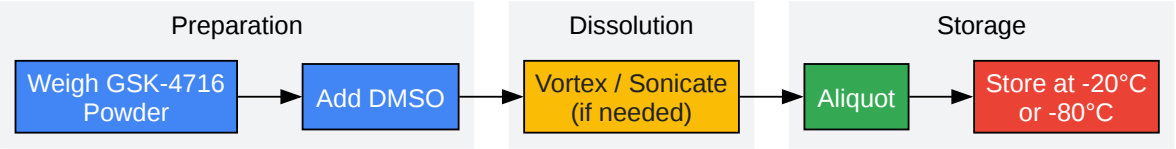
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **GSK-4716** and the experimental workflow for preparing a stock solution.



Click to download full resolution via product page

Caption: **GSK-4716** signaling pathway.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Workflow for **GSK-4716** stock solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. GSK4716 | ERRβ/γ agonist | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. An ERRbeta/gamma agonist modulates GRalpha expression, and glucocorticoid responsive gene expression in skeletal muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. rndsystems.com [rndsystems.com]
- 5. selleckchem.com [selleckchem.com]
- 6. GSK-4716 | Estrogen Receptor/ERR | TargetMol [targetmol.com]
- 7. GSK-4716 | 101574-65-6 | Estrogen Receptor/ERR | MOLNOVA [molnova.com]
- To cite this document: BenchChem. [Preparing GSK-4716 Stock Solutions in DMSO: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545502/docs#preparing-gsk-4716-stock-solutions-in-dmso-an-application-note-and-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.